

Determining Cefixime MIC using Broth Microdilution: An Application Note and Protocol

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Compound of Interest

Compound Name: *Neucef*

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This document provides a detailed protocol for determining the Minimum Inhibitory Concentration (MIC) of cefixime using the broth microdilution method. This procedure is harmonized with the standards set forth by the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST), ensuring accuracy and reproducibility for research and drug development applications.

Principle of Broth Microdilution for MIC Determination

The broth microdilution method is a quantitative technique used to determine the lowest concentration of an antimicrobial agent that inhibits the visible in vitro growth of a microorganism.[1] The assay involves preparing two-fold serial dilutions of the antimicrobial agent in a liquid growth medium in a 96-well microtiter plate. Each well is then inoculated with a standardized suspension of the test microorganism and incubated under controlled conditions. The MIC is visually determined as the lowest concentration of the antimicrobial agent that prevents turbidity.[1]

Materials and Reagents

- Cefixime analytical standard powder
- Dimethyl sulfoxide (DMSO)
- Cation-Adjusted Mueller-Hinton Broth (CAMHB)
- Haemophilus Test Medium (HTM) for Haemophilus influenzae
- GC agar with supplements for Neisseria gonorrhoeae
- Sterile 96-well microtiter plates with lids
- Sterile saline (0.85%) or deionized water
- 0.5 McFarland turbidity standard
- Quality control (QC) bacterial strains (e.g., Escherichia coli ATCC® 25922™, Haemophilus influenzae ATCC® 49247™, Neisseria gonorrhoeae ATCC® 49226™)
- Test bacterial isolates
- Sterile tubes, reservoirs, and pipettes
- Multichannel pipette
- Spectrophotometer or turbidimeter
- Incubator (35 ± 2°C)
- CO2 incubator (for fastidious organisms)

Experimental Protocols

Preparation of Cefixime Stock Solution

Cefixime is sparingly soluble in water. A stock solution can be prepared by dissolving the cefixime powder in a suitable organic solvent like DMSO.^{[2][3]}

- **Weighing:** Accurately weigh the required amount of cefixime analytical standard powder. The amount needed can be calculated using the following formula to account for the potency of the powder: $\text{Weight (mg)} = (\text{Volume (mL)} \times \text{Desired Concentration } (\mu\text{g/mL})) / \text{Potency } (\mu\text{g/mg})$
- **Dissolving:** Dissolve the weighed cefixime powder in a minimal amount of DMSO.
- **Dilution:** Dilute the dissolved cefixime with sterile deionized water or the appropriate broth (e.g., CAMHB) to achieve the desired final stock concentration (e.g., 1280 $\mu\text{g/mL}$).
- **Sterilization:** Sterilize the stock solution by filtration through a 0.22 μm syringe filter.
- **Storage:** Aliquot the sterile stock solution and store at -80°C until use.

Preparation of Bacterial Inoculum

- From a fresh (18-24 hour) culture plate, select 3-5 well-isolated colonies of the test organism.
- Suspend the colonies in sterile saline.
- Adjust the turbidity of the suspension to match a 0.5 McFarland standard, which corresponds to approximately $1-2 \times 10^8$ CFU/mL. This can be done visually or using a spectrophotometer.
- Dilute this standardized suspension in the appropriate broth (CAMHB for most Enterobacteriaceae, HTM for *H. influenzae*) to achieve the final target inoculum density of approximately 5×10^5 CFU/mL in the microtiter plate wells. A common dilution is 1:150.

Broth Microdilution Assay Procedure

- **Plate Preparation:** Dispense 50 μL of the appropriate sterile broth into each well of a 96-well microtiter plate.
- **Serial Dilution:** Add 50 μL of the cefixime stock solution to the first well of each row to be tested, creating a 1:2 dilution. Perform serial two-fold dilutions by transferring 50 μL from the first well to the second, and so on, down the plate. Discard 50 μL from the last well containing cefixime to maintain a consistent volume. This will result in 50 μL of varying cefixime concentrations in each well.

- Controls:
 - Growth Control: One well containing only broth and the bacterial inoculum.
 - Sterility Control: One well containing only broth.
- Inoculation: Inoculate each well (except the sterility control) with 50 µL of the prepared bacterial inoculum, resulting in a final volume of 100 µL in each well.
- Incubation: Seal the plates or place them in a container to prevent evaporation. Incubate the plates at $35 \pm 2^{\circ}\text{C}$ for 16-20 hours in ambient air for non-fastidious organisms. For fastidious organisms like *H. influenzae* and *N. gonorrhoeae*, incubate in an atmosphere with 5% CO₂.

Reading and Interpreting Results

- After incubation, visually inspect the microtiter plates for turbidity. A viewing device can be used to facilitate reading.
- The MIC is the lowest concentration of cefixime that completely inhibits visible growth of the organism.
- The growth control well should show distinct turbidity, and the sterility control well should remain clear.
- The results are interpreted as Susceptible (S), Intermediate (I), or Resistant (R) based on the clinical breakpoints established by CLSI or EUCAST.

Quality Control

Routine testing of reference quality control strains is essential to ensure the accuracy and reproducibility of MIC results. The MIC values for these strains should fall within the acceptable ranges established by CLSI and EUCAST.

Quality Control Strain	Organization	Acceptable MIC Range (µg/mL)
Escherichia coli ATCC® 25922™	EUCAST	0.25 - 1
Haemophilus influenzae ATCC® 49247™	CLSI	Consult current CLSI M100 document
Neisseria gonorrhoeae ATCC® 49226™	CLSI	Consult current CLSI M100 document

Note: QC ranges are subject to periodic revision. Always consult the most current version of the CLSI M100 and EUCAST documents for the latest ranges.

Data Presentation

Cefixime Broth Microdilution Parameters

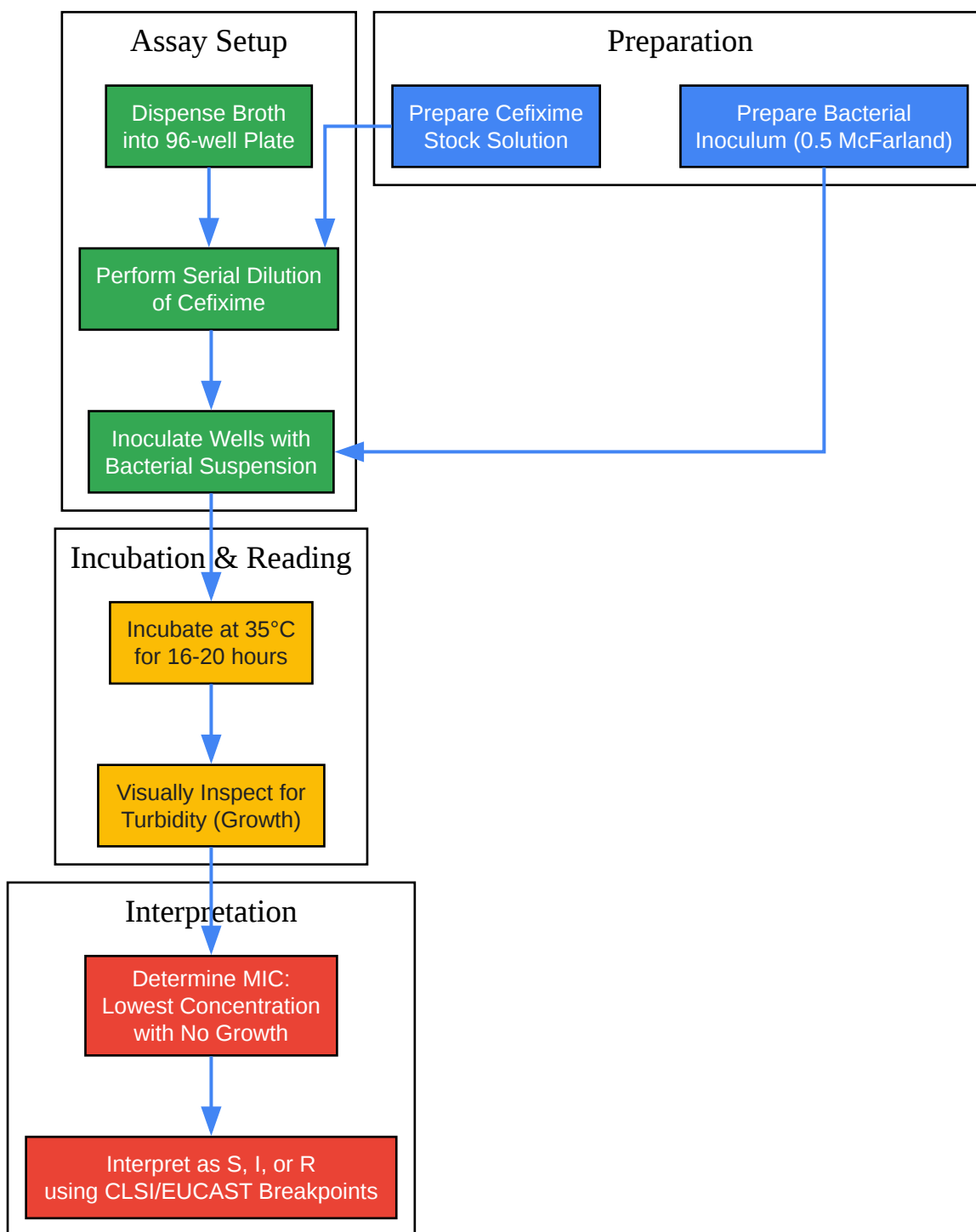
Parameter	Recommendation	Source
Medium	Cation-Adjusted Mueller-Hinton Broth (CAMHB)	CLSI, EUCAST
Haemophilus Test Medium (HTM) for H. influenzae	CLSI	
GC Agar with supplements for N. gonorrhoeae	CLSI	
Cefixime Dilution Range	0.06 - 64 µg/mL (can be adjusted based on expected MICs)	General Practice
Inoculum Density (Final)	$\sim 5 \times 10^5$ CFU/mL	CLSI
Incubation Temperature	$35 \pm 2^\circ\text{C}$	CLSI, EUCAST
Incubation Duration	16-20 hours	CLSI, EUCAST
Incubation Atmosphere	Ambient air (most organisms)	CLSI, EUCAST
5% CO ₂ (H. influenzae, N. gonorrhoeae)	CLSI	

Cefixime Clinical Breakpoints (µg/mL)

Organism	Organization	Susceptible (S)	Intermediate (I)	Resistant (R)
Enterobacterales	CLSI	≤ 1	2	≥ 4
Neisseria gonorrhoeae	CLSI	≤ 0.25	-	-
Neisseria gonorrhoeae	EUCAST	≤ 0.125	-	> 0.125

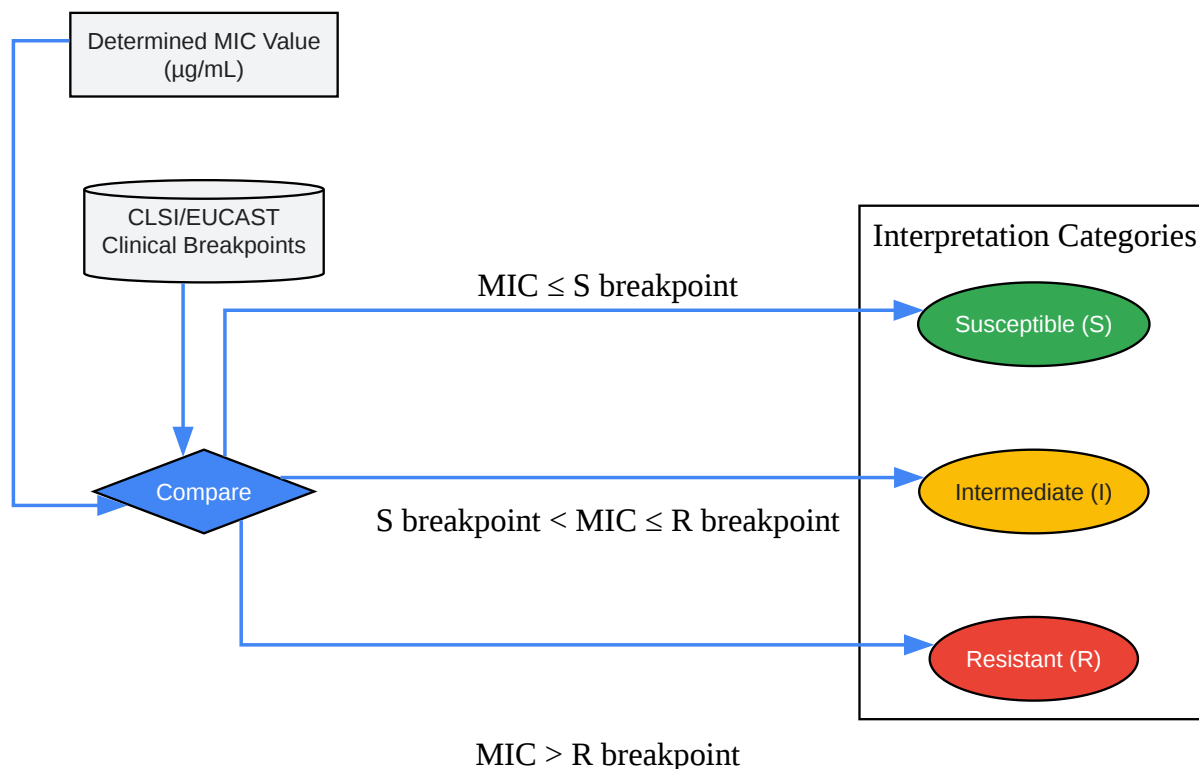
Note: Clinical breakpoints can vary by organism and are subject to change. Always refer to the latest CLSI M100 and EUCAST breakpoint tables for the most current information.

Visualizations



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Caption: Experimental workflow for cefixime broth microdilution susceptibility testing.



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Caption: Logical relationship for interpreting MIC results using clinical breakpoints.

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References

- 1. Haemophilus influenzae blood-stream infection and third-generation cephalosporin susceptibility testing: a comparative case study using EUCAST and CLSI guidelines - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Development of revised quality control limits for disk diffusion susceptibility tests of selected cephem antibiotics with Haemophilus influenzae and description of a new control strain - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]

- [3. clsi.org \[clsi.org\]](https://www.clsi.org)
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